

Cyclohexane-d12 proper disposal procedures

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Compound of Interest

Compound Name: Cyclohexane-d12

Cat. No.: B167423

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Proper disposal of **Cyclohexane-d12** is critical for ensuring laboratory safety and environmental protection. As a highly flammable, irritant, and ecotoxic substance, it must be managed as hazardous waste in accordance with strict protocols and regulations. This guide provides detailed, step-by-step procedures for its safe handling and disposal, tailored for researchers, scientists, and drug development professionals.

Immediate Safety and Handling

Before handling **Cyclohexane-d12**, it is essential to be aware of its hazards and to use appropriate personal protective equipment (PPE). The substance is a highly flammable liquid and vapor, causes skin and eye irritation, may cause drowsiness or dizziness, and can be fatal if swallowed and enters the airways.^{[1][2][3][4]} Furthermore, it is very toxic to aquatic life with long-lasting effects.^{[1][2][5]}

Personal Protective Equipment (PPE):

- Gloves: Chemically resistant gloves.
- Eye Protection: Safety goggles or a face shield.
- Body Protection: Protective clothing or a lab coat to prevent skin exposure.^{[1][3][6]}
- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a fume hood.^{[1][6]} For large-scale use or in emergencies, a NIOSH/MSHA approved respirator may be necessary.^[3]

Step-by-Step Disposal Procedure

The disposal of **Cyclohexane-d12** must be handled by a licensed professional waste disposal service and in compliance with all federal, state, and local regulations.^{[1][2]} The discharge of organic solvents into the sewer system is prohibited.^[7]

Step 1: Waste Collection at the Point of Generation

- Collect **Cyclohexane-d12** waste in a dedicated, properly labeled hazardous waste container at or near the point of generation.^[8]
- This container must be under the control of laboratory personnel.^[8]

Step 2: Waste Segregation

- **Cyclohexane-d12** is a non-halogenated organic solvent. It is crucial to collect it separately from halogenated solvents to prevent costly disposal procedures.^{[9][10]} Mixing non-halogenated waste with halogenated waste requires the entire mixture to be treated as halogenated, increasing disposal costs.^[10]
- Do not mix **Cyclohexane-d12** with incompatible chemicals, such as strong oxidizing agents, nitrates, or nitrogen dioxide.^{[3][11]}
- Separate liquid waste from solid waste. Contaminated solids (e.g., gloves, absorbent materials) should be collected in a separate, clearly labeled container or double-bagged.^[7]

Step 3: Container Management

- Container Type: Use only approved and chemically compatible containers.^{[8][12]} The container must be free from damage and have a secure, leak-proof closure.^[8]
- Labeling: Clearly label the container with a "Hazardous Waste" tag. The label must accurately identify the contents, including "**Cyclohexane-d12**" and any other components in a mixture, with estimated percentages.^[7]
- Filling: Do not fill waste containers beyond 90% of their capacity to allow for vapor expansion.^[9]

- Condition: Keep the exterior of the waste container clean and ensure it is tightly closed when not in use.[\[2\]](#)[\[9\]](#)

Step 4: Storage of Waste

- Store the sealed waste container in a well-ventilated, designated hazardous waste accumulation area, such as a safety cabinet.[\[8\]](#)[\[9\]](#)
- Keep the container away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)
- Ensure the storage area has secondary containment to manage potential spills.[\[8\]](#)
- Under EPA Subpart K regulations for academic labs, hazardous waste must be removed from the laboratory within twelve months.[\[13\]](#)

Step 5: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to arrange for pickup and disposal.[\[1\]](#)
- Provide accurate information about the waste composition as indicated on the hazardous waste tag.

Spill and Emergency Procedures

In the event of a spill or leak, take the following immediate actions:

- Evacuate non-essential personnel from the area.[\[11\]](#)
- Eliminate all ignition sources.[\[1\]](#)[\[11\]](#)
- Ventilate the affected area.[\[11\]](#)
- Contain the spill using a non-combustible absorbent material like vermiculite, dry sand, or earth.[\[1\]](#)[\[11\]](#)
- Collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for disposal as hazardous waste.[\[1\]](#)[\[11\]](#)

- Prevent the spill from entering drains or waterways.^{[1][2]}

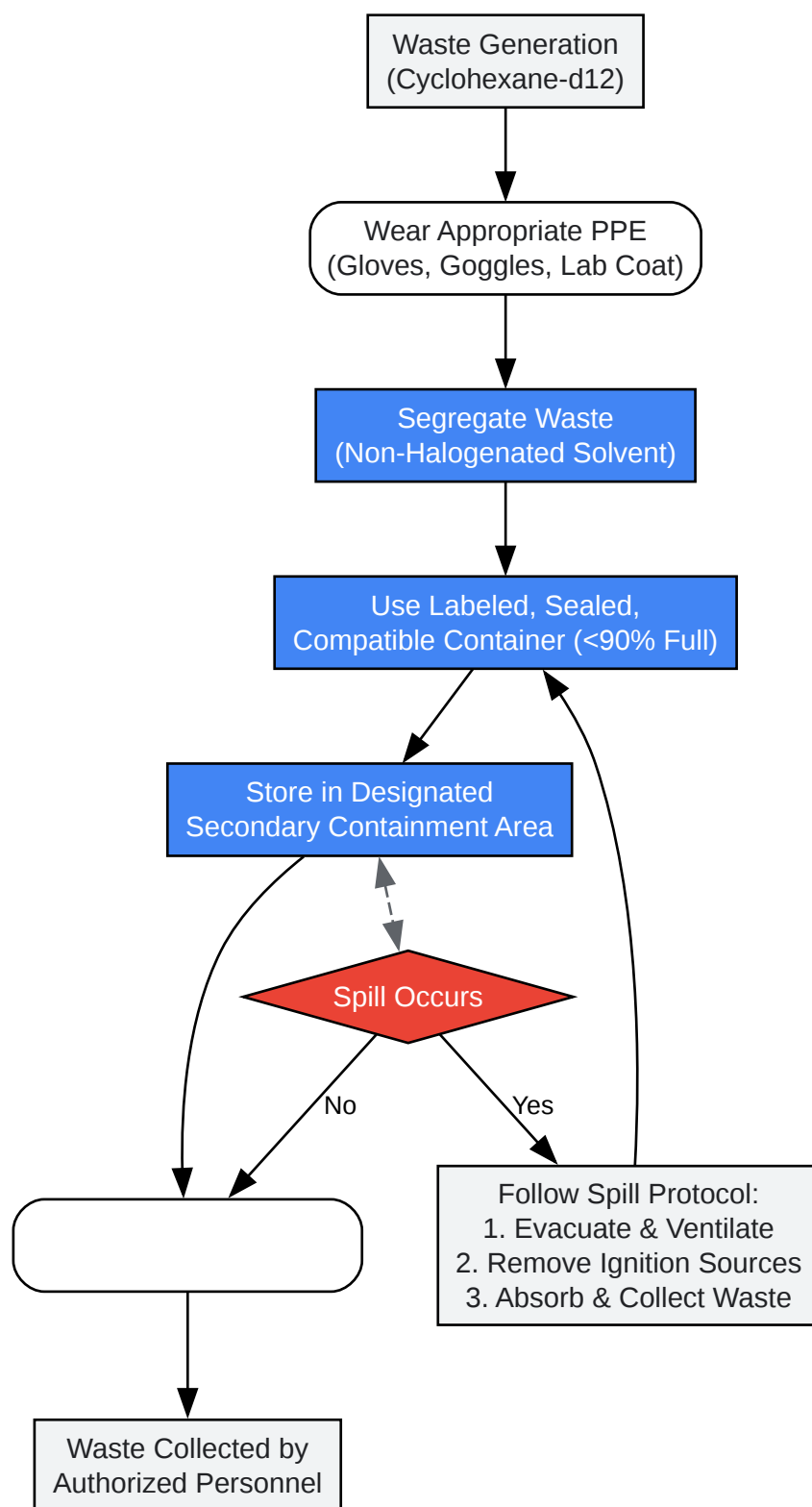
Data Summary: Cyclohexane-d₁₂ Properties and Hazards

The following table summarizes key quantitative data for **Cyclohexane-d₁₂**, relevant for its safe handling and disposal.

Property / Hazard Classification	Value / Classification
Physical Properties	
Molecular Formula	C ₆ D ₁₂
Boiling Point	81 °C[5]
Flash Point	-18 °C[5]
Density	0.89 g/cm ³ [5]
UN Number	1145[1][5]
GHS Hazard Statements	
Flammability	H225: Highly flammable liquid and vapor[1][2][4]
Health Hazards	H304: May be fatal if swallowed and enters airways[1][2][4]
H315: Causes skin irritation[1][2][4]	
H319: Causes serious eye irritation[1]	
H336: May cause drowsiness or dizziness[1][2]	
Environmental Hazards	H410: Very toxic to aquatic life with long lasting effects[1][5]
Hazardous Waste Properties	
RCRA Classification	HP 3 (Flammable), HP 4 (Irritant), HP 5 (Aspiration Toxicity), HP 14 (Ecotoxic)[2]
Occupational Exposure Limits (for Cyclohexane)	
OSHA PEL (8-hr TWA)	300 ppm[11]
NIOSH REL (10-hr TWA)	300 ppm[11]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Cyclohexane-d12** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **Cyclohexane-d12** from point of generation to final collection.

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